

An In-depth Technical Guide to Mercaptosuccinic Acid: Chemical Properties and Structure

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Compound of Interest

Compound Name: Mercaptosuccinic acid

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Introduction

Mercaptosuccinic acid (MSA), also known as thiomalic acid, is a dicarboxylic acid containing a thiol functional group.[1][2] This versatile molecule serves as a crucial intermediate in the synthesis of various compounds, including corrosion inhibitors, soil fumigants, and active pharmaceutical ingredients.[1][3][4][5] Its structure, featuring both carboxyl and thiol moieties, imparts unique chemical properties that are leveraged in a wide range of applications, from metal plating to the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **mercaptosuccinic acid**.

Chemical Structure and Isomers

Mercaptosuccinic acid is a chiral molecule and can exist as two enantiomers, (R)- and (S)-**mercaptosuccinic acid**, or as a racemic mixture, (±)-**mercaptosuccinic acid**. [6] The presence of a thiol group in place of a hydroxyl group in malic acid defines its structure.[1]

The IUPAC name for **mercaptosuccinic acid** is 2-sulfanylbutedioic acid.[1][7][8][9]

Physicochemical Properties

The key physicochemical properties of **mercaptosuccinic acid** are summarized in the table below, providing a quick reference for researchers.

Property	Value	References
IUPAC Name	2-sulfanylbutanedioic acid	[1][7][8][9]
Synonyms	Thiomalic acid, 2-Mercaptosuccinic acid	[1][7][8]
CAS Number	70-49-5	[1][7][8][10]
Chemical Formula	C ₄ H ₆ O ₄ S	[1][7][8][10]
Molecular Weight	150.15 g/mol	[1][8][11]
Appearance	White to pale cream crystalline powder	[3][12]
Melting Point	150-158 °C	[3][9][12]
Boiling Point	241.69 °C (rough estimate)	[13]
pKa	4.68 ± 0.04 (in H ₂ O at 20°C)	[5][13]
Solubility	Soluble in water (150 g/L at 20°C), alcohol, and acetone. Slightly soluble in ether. Insoluble in benzene.	[3][4][10][14][15]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **mercaptosuccinic acid** are essential for its application in research and development.

Synthesis of Mercaptosuccinic Acid from Maleic Anhydride and Thiourea

This method involves a two-step process: the formation of an intermediate, 2-amidinosulfanyl succinic anhydride, followed by its hydrolysis to yield **mercaptosuccinic acid**.

Step 1: Synthesis of 2-Amidinosulfanyl Succinic Anhydride

- In a 250 mL three-necked flask equipped with a mechanical stirrer and a reflux condenser, add 58.9 g of maleic anhydride and 140 g of glacial acetic acid.
- Stir the mixture until the solid dissolves completely.
- Under continuous agitation, add 45.6 g of thiourea to the solution.
- Stir the reaction mixture at room temperature for 12 hours.
- Filter the resulting precipitate (filter cake) and wash it twice with glacial acetic acid and then twice with water.
- Dry the solid to obtain the intermediate, 2-amidinosulfanyl succinic anhydride.

Step 2: Hydrolysis to 2-Mercaptosuccinic Acid

- Prepare an alkaline solution by dissolving a suitable base (e.g., sodium hydroxide) in water. The molar ratio of the base to the 2-amidinosulfanyl succinic anhydride from Step 1 should be between 3:1 and 8:1.
- Add the 2-amidinosulfanyl succinic anhydride to the alkaline solution.
- Heat the mixture to reflux at 110 °C for 4 hours.
- After cooling, filter the solution.
- The filtrate can be further purified by extraction and crystallization to obtain **mercaptosuccinic acid**.

Potentiometric Titration for the Analysis of Mercaptosuccinic Acid

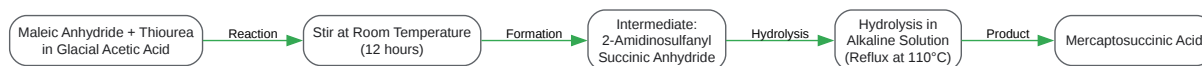
This method allows for the quantitative determination of **mercaptosuccinic acid** in a sample.

- Sample Preparation: Accurately weigh a sample containing 100–500 µmol of **mercaptosuccinic acid** and dissolve it in a suitable solvent.

- Titration Medium: Prepare an alkaline medium, for example, a solution of sodium hydroxide. The concentration of the alkaline medium can influence the reaction rate.
- Titrant: Use a standardized solution of iodine as the titrant.
- Titration:
 - Immerse a platinum indicator electrode and a suitable reference electrode into the sample solution.
 - Titrate the sample solution with the standardized iodine solution.
 - Record the potential (in millivolts) as a function of the volume of titrant added.
- Endpoint Determination: The endpoint of the titration is determined from the point of the greatest potential change in the titration curve.
- Calculation: The amount of **mercaptosuccinic acid** in the sample is calculated based on the stoichiometry of the reaction with iodine.

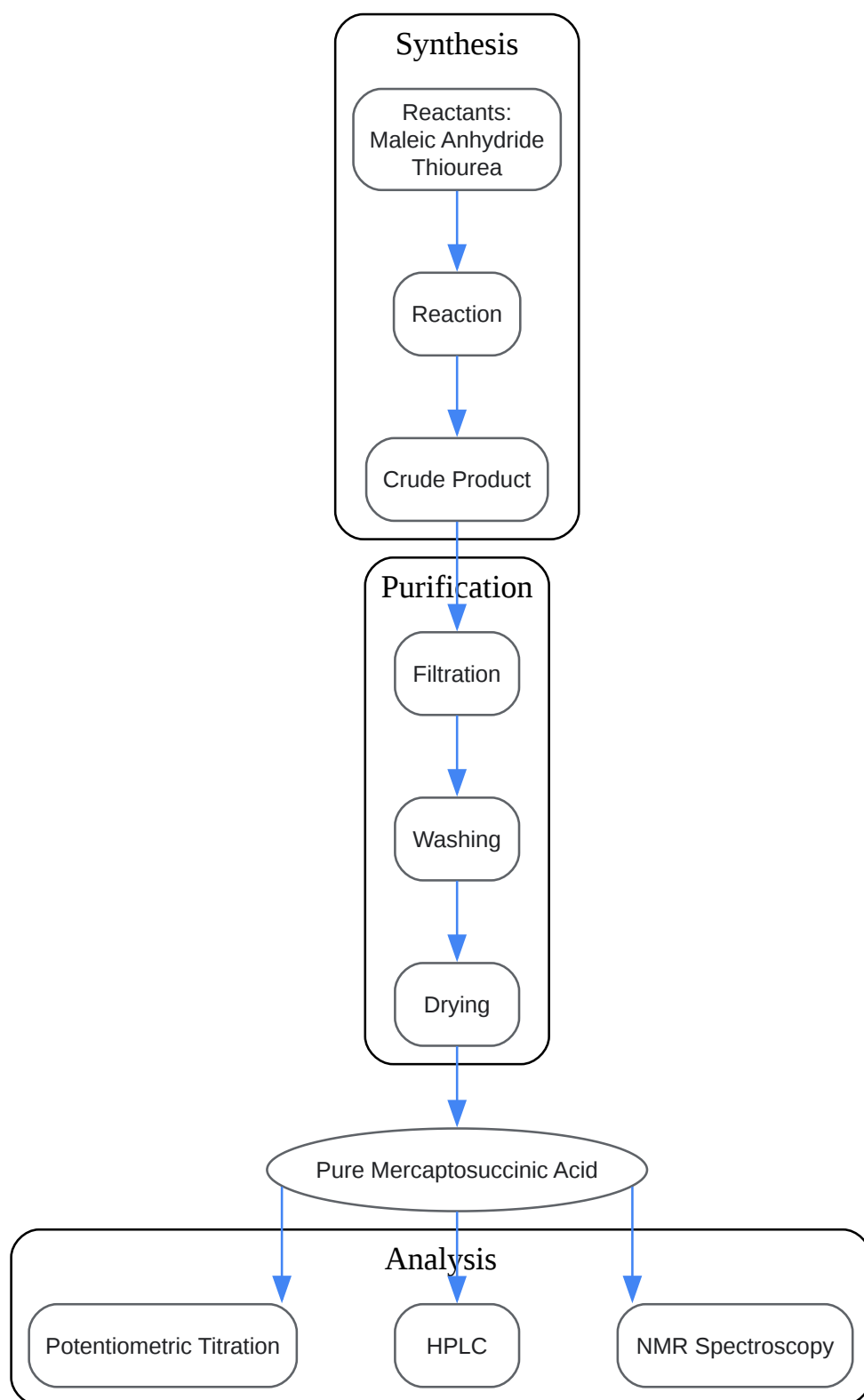
Visualizations

The following diagrams illustrate key processes and relationships involving **mercaptosuccinic acid**.



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Synthesis Workflow of **Mercaptosuccinic Acid**.



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General Experimental Workflow.

Chelation of a Metal Ion by **Mercaptosuccinic Acid**.**Need Custom Synthesis?**

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